

# An In-depth Technical Guide to 1-Methylpiperidine-4-carbaldehyde

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## Compound of Interest

Compound Name: *1-Methylpiperidine-4-carbaldehyde*

Cat. No.: *B1315063*

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Molecular Formula: C<sub>7</sub>H<sub>13</sub>NO

Audience: Researchers, scientists, and drug development professionals.

## Abstract

This technical guide provides a comprehensive overview of **1-Methylpiperidine-4-carbaldehyde** (C<sub>7</sub>H<sub>13</sub>NO), a heterocyclic aldehyde of significant interest in organic synthesis and medicinal chemistry. This document consolidates key information on its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and explores its applications, particularly in the development of novel therapeutics. Spectroscopic data, safety and handling information, and a visualization of a relevant biological signaling pathway are included to offer a thorough resource for laboratory and research applications.

## Chemical and Physical Properties

**1-Methylpiperidine-4-carbaldehyde**, also known as N-Methylpiperidine-4-carboxaldehyde, is a colorless to pale yellow liquid.<sup>[1]</sup> It serves as a versatile building block in organic synthesis, allowing for the introduction of the N-methylpiperidine moiety into more complex molecules.<sup>[1]</sup>

Table 1: Physicochemical Properties of **1-Methylpiperidine-4-carbaldehyde**

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>13</sub> NO	-
Molecular Weight	127.18 g/mol	<a href="#">[1]</a>
CAS Number	50675-21-3	<a href="#">[1]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[1]</a>
Boiling Point	173.1 ± 33.0 °C at 760 mmHg	ChemSrc
Density	1.0 ± 0.1 g/cm <sup>3</sup>	ChemSrc
Flash Point	53.0 ± 14.8 °C	ChemSrc
pKa	8.61 ± 0.10 (Predicted)	Guidechem
Solubility	Soluble in water and organic solvents	<a href="#">[1]</a>

Table 2: Computed Properties of **1-Methylpiperidine-4-carbaldehyde**

Property	Value	Source
Monoisotopic Mass	127.099714038 Da	<a href="#">[1]</a>
Topological Polar Surface Area	20.3 Å <sup>2</sup>	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	2	<a href="#">[1]</a>
Heavy Atom Count	9	<a href="#">[1]</a>

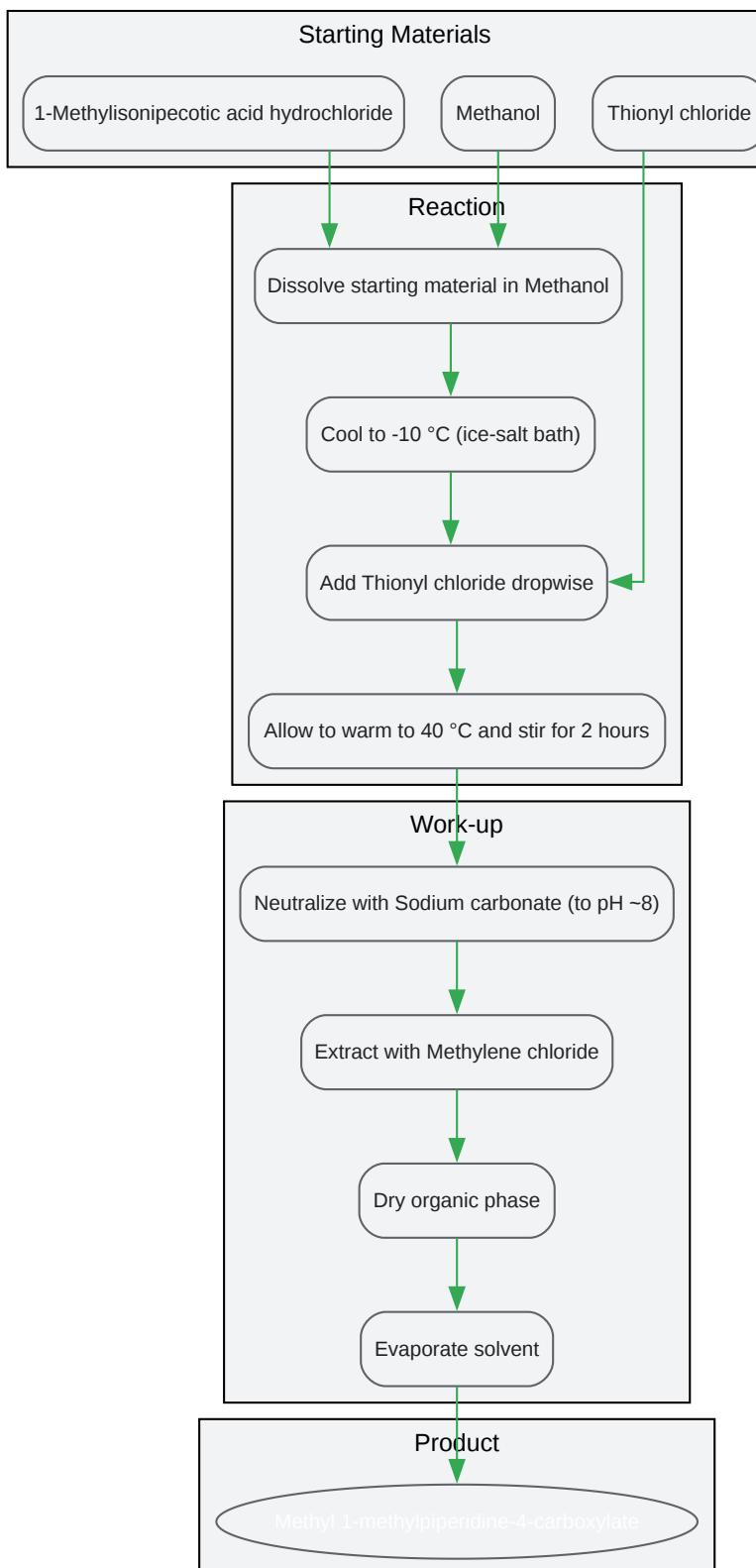
## Synthesis of **1-Methylpiperidine-4-carbaldehyde**

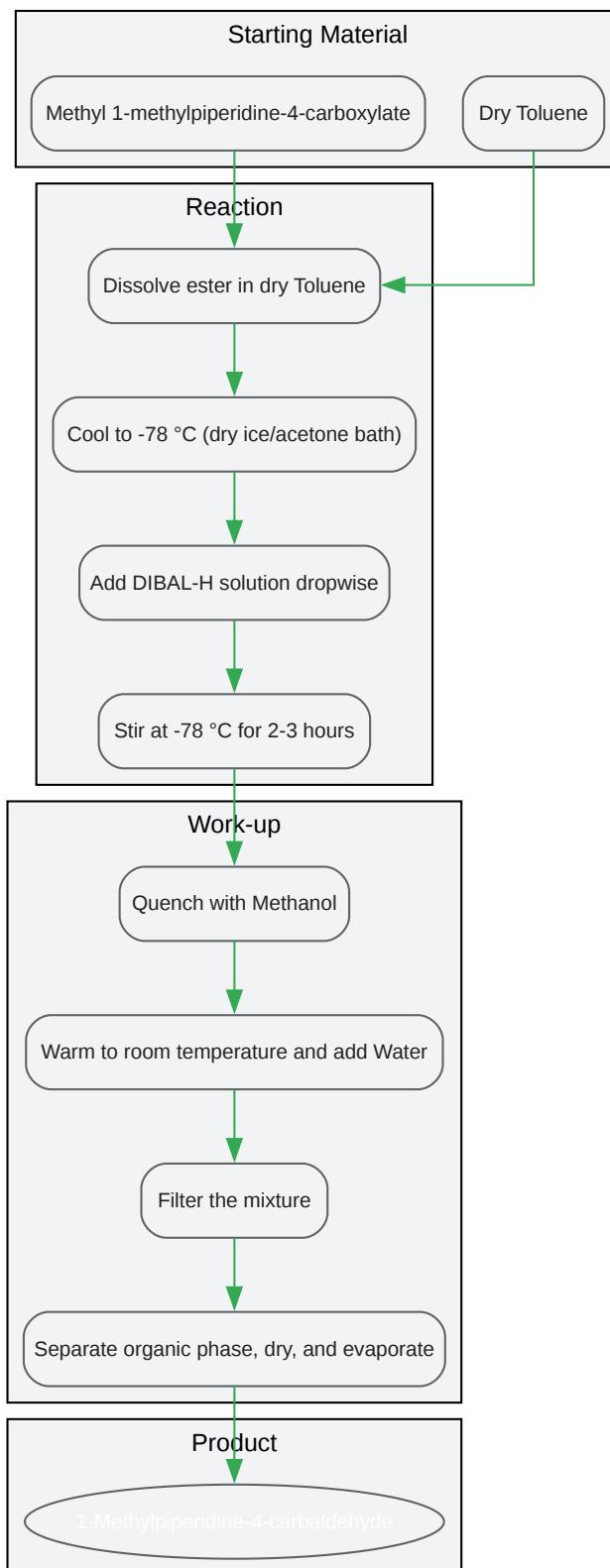
The synthesis of **1-Methylpiperidine-4-carbaldehyde** can be achieved through a two-step process starting from 1-methylisonipecotic acid hydrochloride. The first step involves the esterification of the carboxylic acid to form methyl 1-methylpiperidine-4-carboxylate. The subsequent step is the reduction of this ester to the desired aldehyde using a suitable reducing agent such as Diisobutylaluminium hydride (DIBAL-H).

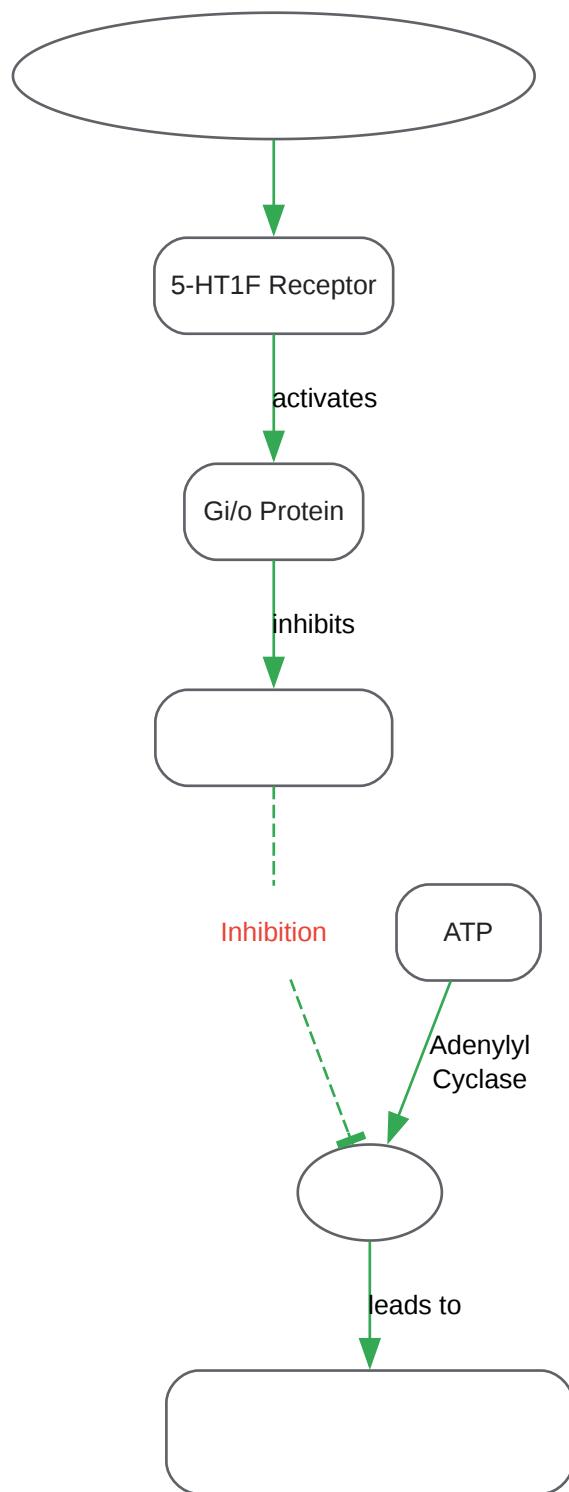
# Experimental Protocol: Synthesis of Methyl 1-methylpiperidine-4-carboxylate

This procedure is adapted from a known method for the synthesis of the methyl ester of 1-methylisonipecotic acid.[\[2\]](#)

Workflow for the Synthesis of Methyl 1-methylpiperidine-4-carboxylate







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## References

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[pubchem.ncbi.nlm.nih.gov]
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